

# Technical Guide: Fulvestrant-9-sulfone-D3 for Research Applications

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## Compound of Interest

Compound Name: Fulvestrant-9-sulfone-D3

Cat. No.: B1165265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fulvestrant-9-sulfone-D3**, a deuterated metabolite of the potent selective estrogen receptor degrader (SERD), Fulvestrant. This document is intended to serve as a comprehensive resource, offering information on suppliers, availability, and key technical data. Furthermore, it details the signaling pathway of the parent compound, Fulvestrant, and provides established experimental protocols that can be adapted for the analysis of **Fulvestrant-9-sulfone-D3**.

## Compound Overview and Availability

**Fulvestrant-9-sulfone-D3** is the deuterated form of Fulvestrant-9-sulfone, a metabolite of Fulvestrant. The incorporation of deuterium isotopes provides a valuable tool for researchers, particularly in pharmacokinetic and metabolic studies, often used as an internal standard in mass spectrometry-based quantification.

## Supplier and Product Details

A number of chemical suppliers offer **Fulvestrant-9-sulfone-D3** for research purposes. The following table summarizes the available information from various vendors. Please note that availability and product specifications are subject to change and should be confirmed with the respective supplier.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Availability
ESS Chem Co.	ESS0158	98008-06-1 (unlabelled)	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	625.79	99.4% by HPLC; >98% atom D	In Stock[1]
Simson Pharma Limited	-	NA	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	625.79	Certificate of Analysis provided	Inquire
Biomol.com	ESS0158	98008-06-1	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	625.8	-	Inquire[2]
Acanthus Research	ACA-160910-0004	98008-06-1 (unlabelled)	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	-	-	In Stock
ARTIS STANDARDS	AA0158	-	-	625.79	-	Inquire[3]
MedchemExpress.com	HY-146485S	-	-	-	-	Inquire[4]
Pharmaffiliates	PA STI 089294	NA	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	625.79	-	Inquire[5]

Note: There appear to be inconsistencies in the reporting of the CAS number for the deuterated compound. Researchers should verify the exact product specifications with the supplier before ordering.

## Scientific Background: The Mechanism of Action of Fulvestrant

Fulvestrant is a pure antiestrogen that exerts its therapeutic effect by binding to the estrogen receptor (ER)[6]. Its mechanism of action is distinct from selective estrogen receptor modulators (SERMs) like tamoxifen. Fulvestrant not only competitively inhibits estrogen binding but also actively promotes the degradation of the estrogen receptor[7].

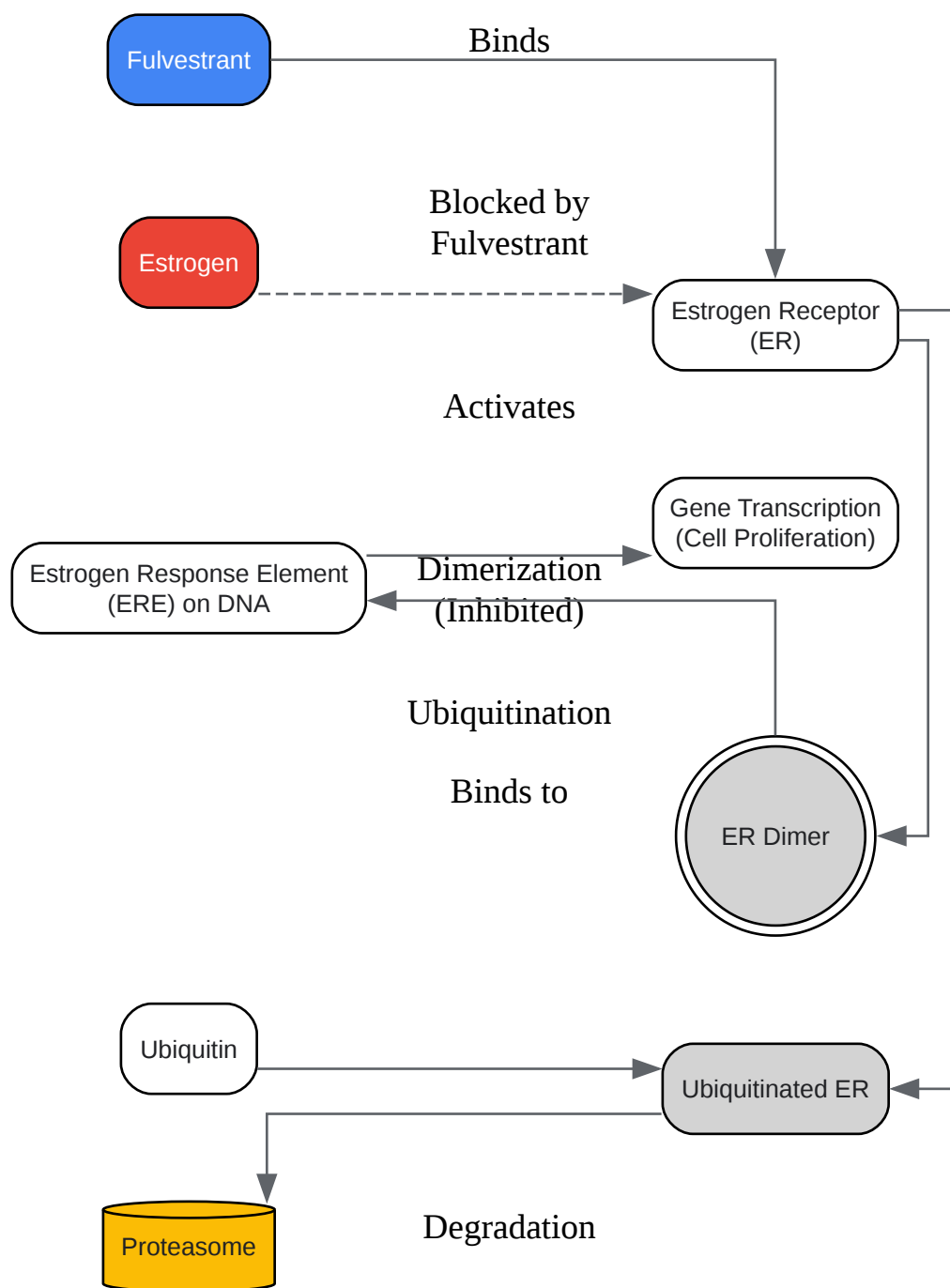
The key steps in Fulvestrant's mechanism of action are:

- **Binding to the Estrogen Receptor:** Fulvestrant binds to the estrogen receptor with high affinity[7].
- **Inhibition of Dimerization:** This binding prevents the dimerization of the estrogen receptor, a crucial step for its activation[6].
- **Impaired Nuclear Localization:** The Fulvestrant-ER complex shows reduced translocation to the nucleus[6].
- **Receptor Degradation:** Fulvestrant induces a conformational change in the ER, making it unstable and targeting it for degradation via the ubiquitin-proteasome pathway[7]. This leads to a significant reduction in the cellular levels of the estrogen receptor.

This dual action of blocking and degrading the estrogen receptor results in a comprehensive shutdown of estrogen signaling pathways, which is particularly effective in hormone receptor-positive breast cancer[7].

## Signaling Pathway of Fulvestrant

The following diagram illustrates the molecular mechanism of action of Fulvestrant.



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Caption: Mechanism of action of Fulvestrant.

## Experimental Protocols

While specific experimental protocols for **Fulvestrant-9-sulfone-D3** are not readily available, the following validated methods for the parent compound, Fulvestrant, can be adapted for its

analysis. The deuterated form is an ideal internal standard for mass spectrometry-based assays.

## High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for the quantification of Fulvestrant in pharmaceutical formulations and can be optimized for the analysis of its metabolites.

Table 2: HPLC Method Parameters for Fulvestrant Analysis[8][9]

Parameter	Condition
Column	C18 column (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase	Isocratic mixture of 1% orthophosphoric acid and methanol (e.g., 80:20, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection	UV at 220 nm
Column Temperature	Ambient
Linearity Range	0.5 - 20 µg/mL
Limit of Detection (LOD)	0.152 µg/mL
Limit of Quantification (LOQ)	0.50 µg/mL

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

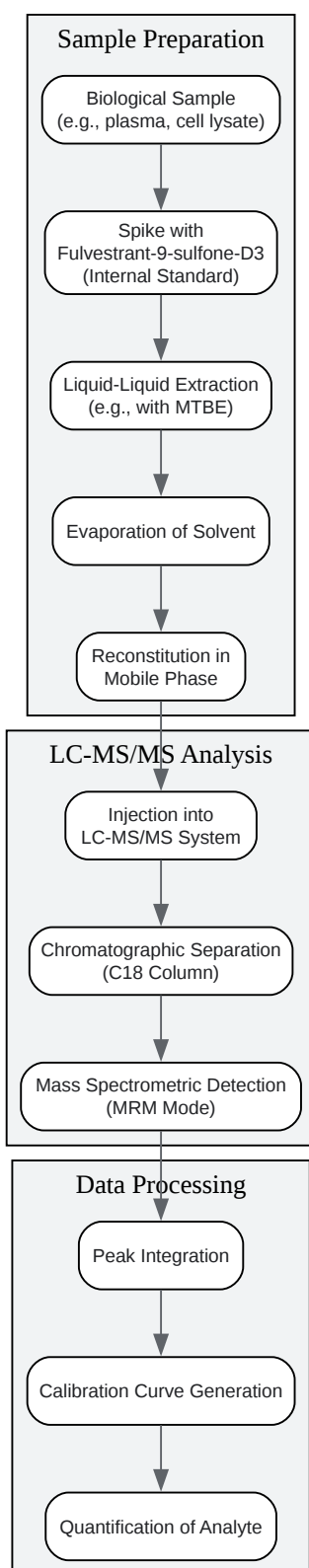
This highly sensitive and specific method is ideal for the determination of Fulvestrant and its metabolites in biological matrices such as plasma. **Fulvestrant-9-sulfone-D3** would serve as an excellent internal standard in this assay.

Table 3: LC-MS/MS Method Parameters for Fulvestrant Bioanalysis[10][11]

Parameter	Condition
Chromatography	
Column	C18 column (e.g., Chromolith RP-18e, 100 x 4.6 mm)
Mobile Phase	Isocratic mixture of 0.5% acetic acid and acetonitrile (e.g., 20:80, v/v)
Flow Rate	1.0 mL/min (with flow splitting)
Injection Volume	-
Column Temperature	35°C
Mass Spectrometry	
Ionization Mode	Turbo Ion Spray (TIS), Negative
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Fulvestrant: m/z 605.2 → 427.4 Fulvestrant-D3 (as IS): m/z 608.6 → 430.4
Sample Preparation	Liquid-Liquid Extraction (LLE) with methyl tertiary butyl ether (MTBE)
Linearity Range	0.100 - 25.0 ng/mL in human plasma

## Experimental Workflow

The following diagram outlines a typical experimental workflow for the quantification of **Fulvestrant-9-sulfone-D3** in a research setting, for example, in a cell culture supernatant or a biological matrix, using LC-MS/MS.



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Caption: LC-MS/MS workflow for **Fulvestrant-9-sulfone-D3**.

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